An In-depth Technical Guide to 3-[(4-Chlorophenyl)sulfamoyl]benzoic acid

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Compound of Interest

Compound Name:	*3-[(4-Chlorophenyl)sulfamoyl]benzoic acid*
CAS No.:	*147410-78-4*
Cat. No.:	*B3378771*

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Abstract

This technical guide provides a comprehensive overview of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**, a molecule of interest in medicinal chemistry and drug development. While specific experimental data for this compound is not extensively available in public literature, this document, grounded in established chemical principles and data from analogous structures, offers a detailed exploration of its chemical identity, a plausible synthetic pathway, and its expected analytical and spectroscopic characteristics. This guide is intended for researchers, scientists, and professionals in the field of drug development, providing a robust framework for the synthesis, characterization, and potential application of this and related sulfamoylbenzoic acid derivatives.

Introduction and Chemical Identity

3-[(4-Chlorophenyl)sulfamoyl]benzoic acid belongs to the class of sulfonamides, a cornerstone of modern medicinal chemistry. The core structure consists of a benzoic acid

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moiety substituted at the meta-position with a sulfamoyl group, which in turn is N-substituted with a 4-chlorophenyl ring. This arrangement of functional groups imparts a specific three-dimensional architecture and electronic distribution, which are critical determinants of its chemical reactivity and biological activity.

The structural uniqueness of this molecule lies in the meta-substitution pattern on the benzoic acid ring, which distinguishes it from the more commonly reported para-isomers. This seemingly subtle difference in isomerism can have profound effects on the molecule's interaction with biological targets, highlighting the importance of precise synthetic control and thorough characterization.

Table 1: Chemical Identity of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**

Identifier	Value	Source
Molecular Formula	$C_{13}H_{10}ClNO_4S$	[1]
Molecular Weight	311.7 g/mol	[1]
IUPAC Name	3-[(4-chlorophenyl)sulfamoyl]benzoic acid	[1]
SMILES	C1=CC(=CC(=C1)S(=O)(=O)NC2=CC=C(C=C2)Cl)C(=O)O	[1]
InChI	InChI=1S/C13H10ClNO4S/c14-10-4-6-11(7-5-10)15-20(18,19)12-3-1-2-9(8-12)13(16)17/h1-8,15H,(H,16,17)	[1]
InChIKey	OCJYPTXTMYFBMU-UHFFFAOYSA-N	[1]

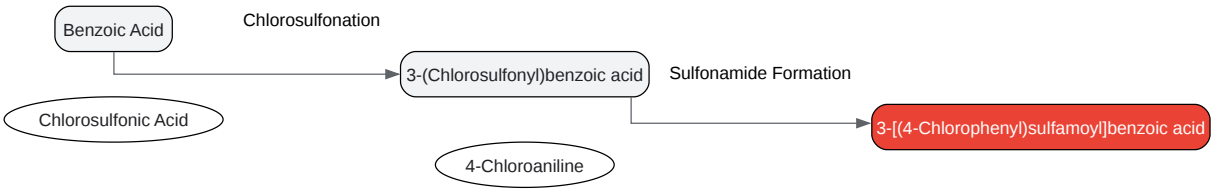
Proposed Synthesis Pathway

While a specific, peer-reviewed synthesis protocol for **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** is not readily available, a plausible and scientifically sound synthetic route can be proposed based on well-established reactions for the formation of sulfonamides. The most direct approach involves the nucleophilic substitution of a sulfonyl chloride with an amine.

The proposed synthesis proceeds in two main steps:

- Chlorosulfonation of Benzoic Acid: The starting material, benzoic acid, is treated with an excess of chlorosulfonic acid to introduce a chlorosulfonyl group onto the aromatic ring. This electrophilic aromatic substitution reaction typically yields a mixture of isomers, with the meta-substituted product, 3-(chlorosulfonyl)benzoic acid, being a significant component.

- Sulfonamide Formation: The resulting 3-(chlorosulfonyl)benzoic acid is then reacted with 4-chloroaniline. The amino group of 4-chloroaniline acts as a nucleophile, attacking the electrophilic sulfur atom of the sulfonyl chloride and displacing the chloride to form the desired sulfonamide linkage.



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Caption: Proposed two-step synthesis of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of 3-(Chlorosulfonyl)benzoic acid

- In a fume hood, cautiously add benzoic acid (1 equivalent) in portions to an excess of chilled chlorosulfonic acid (5-10 equivalents) with stirring.

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- Slowly warm the reaction mixture to room temperature and then heat to 60-80 °C for several hours, monitoring the reaction progress by TLC.
- After completion, carefully pour the reaction mixture onto crushed ice to quench the excess chlorosulfonic acid.
- The precipitated product, 3-(chlorosulfonyl)benzoic acid, is collected by vacuum filtration, washed with cold water, and dried under vacuum.

Step 2: Synthesis of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**

- Dissolve 3-(chlorosulfonyl)benzoic acid (1 equivalent) in a suitable aprotic solvent such as tetrahydrofuran or dichloromethane.
- To this solution, add 4-chloroaniline (1.1 equivalents) and a non-nucleophilic base such as triethylamine or pyridine (1.5 equivalents) to neutralize the HCl byproduct.
- Stir the reaction mixture at room temperature for 12-24 hours.
- Upon completion, the reaction mixture is washed with dilute acid to remove excess amine and base, followed by a brine wash.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) to yield pure **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid**.

Physicochemical and Spectroscopic Characterization (Predicted)

The physicochemical properties of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** are dictated by its constituent functional groups. The presence of the carboxylic acid and sulfonamide moieties suggests that it is a solid at room temperature with a relatively high melting point. The aromatic nature of the compound and the presence of a halogen contribute to its predicted low

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solubility in water, while it is expected to be soluble in organic solvents like DMSO and methanol.

Spectroscopic Analysis

Spectroscopic analysis is crucial for the unambiguous identification and characterization of the molecule. The following are the predicted key features in its NMR, IR, and mass spectra.

^{1}H NMR Spectroscopy:

The proton NMR spectrum is expected to be complex due to the presence of two substituted aromatic rings.

- Aromatic Protons: Multiple signals in the range of 7.0-8.5 ppm corresponding to the protons on the benzoic acid and chlorophenyl rings. The specific splitting patterns will depend on the coupling between adjacent protons.
- Carboxylic Acid Proton: A broad singlet, typically downfield (12-13 ppm), which may be exchangeable with D_2O.
- Sulfonamide N-H Proton: A singlet in the region of 10-11 ppm, also potentially exchangeable with D_2O.

^{13}C NMR Spectroscopy:

The carbon NMR spectrum will show distinct signals for each unique carbon atom.

- Carbonyl Carbon: A signal around 165-170 ppm for the carboxylic acid carbon.
- Aromatic Carbons: A series of signals between 110-150 ppm for the carbons of both aromatic rings. The carbons attached to the sulfonyl group and the chlorine atom will have characteristic chemical shifts.

Infrared (IR) Spectroscopy:

The IR spectrum will exhibit characteristic absorption bands for its functional groups.

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- O-H Stretch (Carboxylic Acid): A very broad band from 2500-3300 cm^{-1}, characteristic of the hydrogen-bonded hydroxyl group.[2]
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band around 1700-1725 cm^{-1}.[2]
- N-H Stretch (Sulfonamide): A moderate intensity band in the region of 3200-3300 cm^{-1}.
- S=O Stretch (Sulfonamide): Two strong absorption bands corresponding to the asymmetric and symmetric stretching of the sulfonyl group, typically found around 1330-1370 cm^{-1} and 1140-1180 cm^{-1}, respectively.[3]
- C-Cl Stretch: A band in the fingerprint region, typically between 700-800 cm^{-1}.

Mass Spectrometry (MS):

Mass spectrometry will confirm the molecular weight of the compound.

- Molecular Ion Peak (M+): An ion corresponding to the molecular weight of 311.7 g/mol .
- Isotope Pattern: The presence of chlorine will result in a characteristic M+2 peak with an intensity of approximately one-third of the molecular ion peak.
- Fragmentation Pattern: Common fragmentation pathways would include the loss of the carboxylic acid group (-COOH), the chlorophenyl group, and cleavage of the sulfonamide bond.

Potential Applications and Biological Relevance

The sulfonamide functional group is a well-known pharmacophore, and compounds containing this moiety have a wide range of biological activities. While the specific biological profile of **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** is not documented, its structural features suggest several potential areas of application in drug discovery.

- Enzyme Inhibition: Sulfonamides are known inhibitors of various enzymes, most notably carbonic anhydrase and cyclooxygenase. The presence of the carboxylic acid group could also facilitate binding to the active sites of enzymes that recognize carboxylate substrates.
- Antimicrobial Agents: The sulfonamide scaffold is the basis for the sulfa class of antibiotics.

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- Anticancer Agents: Many sulfonamide-containing compounds have shown promise as anticancer agents through various mechanisms.
- Diuretics: Certain sulfonamides act as diuretics by inhibiting carbonic anhydrase in the kidneys.

Further research, including in vitro and in vivo studies, would be necessary to elucidate the specific biological activities and therapeutic potential of this compound.

Safety and Handling

As with any chemical compound, **3-[(4-Chlorophenyl)sulfamoyl]benzoic acid** should be handled with appropriate safety precautions in a laboratory setting.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the compound.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials.
- Toxicity: The specific toxicity of this compound is unknown. It should be treated as a potentially hazardous substance.

Conclusion

3-[(4-Chlorophenyl)sulfamoyl]benzoic acid represents an interesting, yet underexplored, molecule within the vast landscape of medicinal chemistry. This technical guide has provided a comprehensive, albeit predictive, framework for its synthesis, characterization, and potential utility. By leveraging established principles of organic chemistry and spectroscopy, researchers can confidently approach the synthesis and analysis of this compound. The insights provided herein are intended to serve as a valuable resource for scientists and professionals dedicated to the advancement of drug discovery and development, encouraging further investigation into the properties and applications of this and related sulfamoylbenzoic acid derivatives.

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